

Application Notes and Protocols for 9-Octadecenamide in Cell Culture

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Compound of Interest		
Compound Name:	9-Octadecenamide	
Cat. No.:	B1222594	Get Quote

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Introduction

9-Octadecenamide, commonly known as Oleamide, is an endogenous fatty acid amide that has garnered significant interest in cellular and molecular biology due to its diverse physiological roles. It was first identified in the cerebrospinal fluid of sleep-deprived cats and has since been implicated in a variety of biological processes, including the regulation of sleep, pain perception, and body temperature. As a signaling molecule, **9-Octadecenamide** interacts with multiple receptor systems, most notably the cannabinoid and serotonin receptor systems, making it a molecule of interest for therapeutic development.

These application notes provide detailed protocols for the preparation of **9-Octadecenamide** solutions for use in cell culture experiments, ensuring reproducibility and minimizing potential artifacts from improper handling.

Physicochemical and Solubility Data

Proper preparation of **9-Octadecenamide** solutions is critical for accurate and reproducible experimental results. Due to its lipophilic nature, **9-Octadecenamide** is practically insoluble in aqueous solutions like cell culture media. Therefore, the use of an organic solvent is necessary to prepare a stock solution, which is then diluted to the final working concentration in the cell culture medium.



Property	Value	
Molecular Formula	C18H35NO	
Molecular Weight	281.48 g/mol	
Appearance	White to off-white crystalline solid	
Solubility in DMSO	Approximately 20-25 mg/mL	
Solubility in Ethanol	Approximately 22-40 mg/mL	
Solubility in Water	Insoluble	
Storage of Solid	Stable for at least 2 years when stored at -20°C	
Storage of Stock Sol.	In DMSO or ethanol, stable for up to 1 month at -20°C.[1] For long-term storage, flushing with an inert gas is recommended.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **9-Octadecenamide** in dimethyl sulfoxide (DMSO).

Materials:

- 9-Octadecenamide (solid)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:



- Weighing: Accurately weigh out 2.815 mg of 9-Octadecenamide using an analytical balance.
- Dissolving: Transfer the weighed 9-Octadecenamide to a sterile microcentrifuge tube. Add 1 mL of sterile, cell culture grade DMSO.
- Mixing: Vortex the solution thoroughly until the 9-Octadecenamide is completely dissolved.
 Gentle warming in a 37°C water bath can aid dissolution.
- Sterilization (Optional but Recommended): If the DMSO used is not from a pre-sterilized source, the stock solution should be sterilized by filtration through a 0.22 μm sterile syringe filter compatible with DMSO (e.g., PTFE polytetrafluoroethylene).
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

This protocol details the dilution of the 10 mM stock solution to the final desired working concentration in your cell culture medium.

Important Considerations:

- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5%, and ideally at or below 0.1%, to avoid solvent-induced cytotoxicity.[2][3] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Precipitation: 9-Octadecenamide may precipitate out of the aqueous cell culture medium upon dilution. To minimize this, add the stock solution to the pre-warmed medium while gently vortexing or swirling.

Materials:

10 mM 9-Octadecenamide stock solution in DMSO



- Complete cell culture medium, pre-warmed to 37°C
- Sterile conical tubes or appropriate sterile containers

Procedure:

- Calculate Dilution: Determine the volume of the 10 mM stock solution needed to achieve your desired final concentration. For example, to prepare 10 mL of a 10 μM working solution:
 - Use the formula: C1V1 = C2V2
 - \circ (10,000 μ M)(V1) = (10 μ M)(10,000 μ L)
 - V1 = 10 μ L of the 10 mM stock solution.
- Dilution: Pre-warm your complete cell culture medium to 37°C. In a sterile tube, add the calculated volume of the 10 mM stock solution (10 μL in this example) to the appropriate volume of pre-warmed medium (9.99 mL in this example).
- Mixing: Immediately and gently vortex or swirl the tube to ensure homogenous mixing and to minimize precipitation.
- Application to Cells: Use the freshly prepared working solution to treat your cells as per your experimental design.

Table of Recommended Working Concentrations:

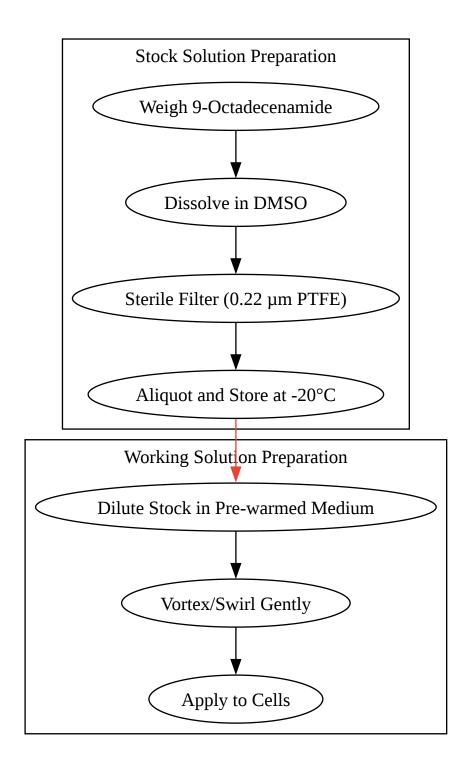
The optimal working concentration of **9-Octadecenamide** can vary significantly depending on the cell type and the biological endpoint being measured. It is highly recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental system.



Cell Type/Assay	Typical Working Concentration Range	Reference
T24 Human Bladder Cancer Cells (Ca ²⁺ signaling)	10 - 100 μΜ	[4]
RG2 Glioblastoma Cells (Cell Viability)	25 - 200 μΜ	[5][6]
C6 Glioma Cells (Proliferation/Apoptosis)	IC50 values of 30-70 μg/mL	[7]
Rat Mesenteric Resistance Arteries (Vasorelaxation)	0.01 - 10 μΜ	[8]
THP-1 Monocytes (Cytokine Secretion)	1 - 100 μg/mL	[9]

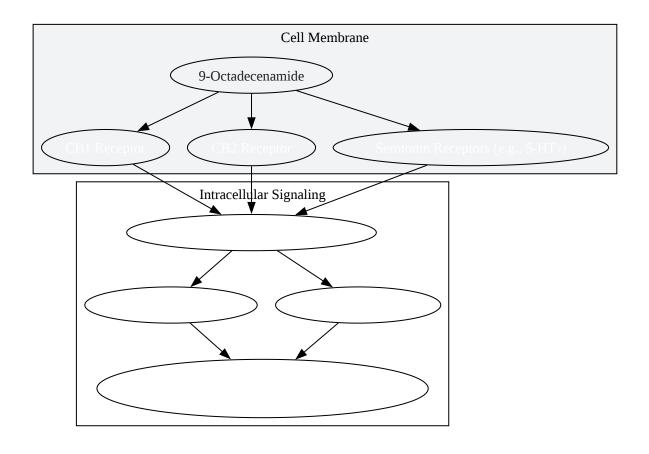
Experimental Workflow and Signaling Pathway Diagrams





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Methodological & Application





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